

Technical Guide: Properties and Applications of CAS 376591-95-6

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Compound of Interest

Compound Name: 2'-Nitro-[1,1'-biphenyl]-3-carboxylic acid

CAS No.: 236102-72-0

Cat. No.: B3028594

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Executive Summary

CAS 376591-95-6, chemically identified as 2'-hydroxy-3'-nitro-[1,1'-biphenyl]-3-carboxylic acid, is an advanced pharmaceutical intermediate of critical importance in modern drug development[1]. It serves as the direct structural precursor in the synthesis of Eltrombopag, a highly efficacious, orally bioavailable small-molecule thrombopoietin (TPO) receptor agonist used clinically to treat severe thrombocytopenia[2].

For researchers and process chemists, understanding the physicochemical properties, structural behavior, and synthetic transformation of CAS 376591-95-6 is essential for optimizing the yield, purity, and scalability of Eltrombopag manufacturing[3]. This whitepaper provides a comprehensive technical breakdown of the compound's properties, handling protocols, and its definitive step-by-step synthetic methodologies.

Physicochemical Properties & Characterization

Accurate characterization of CAS 376591-95-6 is paramount for regulatory compliance (e.g., ANDA/NDA filings) and downstream synthetic success[1]. The compound exhibits a zwitterion-like potential due to the presence of both a carboxylic acid moiety and a phenolic hydroxyl group, alongside the strongly electron-withdrawing nitro group.

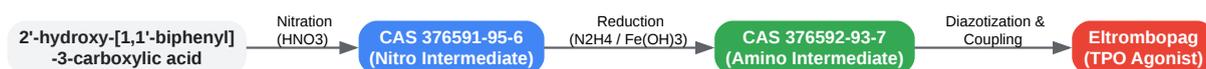
The quantitative physicochemical data is summarized in the table below[3][4]:

Property	Value
Chemical Name	2'-hydroxy-3'-nitro-[1,1'-biphenyl]-3-carboxylic acid
CAS Number	376591-95-6
Molecular Formula	C13H9NO5
Molecular Weight	259.21 g/mol
Appearance	Yellow to Brown solid
Boiling Point	452.2 °C at 760 mmHg
Density	1.46 - 1.50 g/cm ³
LogP	3.188
Solubility	Tetrahydrofuran (THF), Methanol
Standard Purity (HPLC)	≥ 98.0%

Analytical Note: High-Performance Liquid Chromatography (HPLC) is the standard method for determining the purity of CAS 376591-95-6, ensuring that single maximum impurities remain below the stringent 0.10% threshold required for pharmaceutical-grade intermediates[5][6].

Mechanistic Role in Drug Synthesis

CAS 376591-95-6 represents the pivotal "nitro-biphenyl" stage in the Eltrombopag synthetic pipeline. The strategic placement of the nitro group at the 3'-position is designed specifically for subsequent reduction to an amine. Once reduced, this amine undergoes diazotization and electrophilic coupling with a pyrazolone derivative to form the final active pharmaceutical ingredient (API)[4].



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Synthetic workflow of Eltrombopag highlighting the CAS 376591-95-6 intermediate.

Experimental Protocols: Nitro Reduction Workflow

The most critical transformation involving CAS 376591-95-6 is its reduction to 3'-amino-2'-hydroxy-[1,1'-biphenyl]-3-carboxylic acid (CAS 376592-93-7). While high-pressure palladium-catalyzed hydrogenation (Pd/C at 10 bar) is viable, it presents scalability and safety challenges[5].

Below is a highly optimized, self-validating transfer hydrogenation protocol utilizing hydrazine hydrate, which provides superior yields and bypasses the need for high-pressure reactors[5].

Protocol: Catalytic Transfer Hydrogenation of CAS 376591-95-6

Objective: Convert the nitro group to an amine safely and efficiently.

Materials Required:

- CAS 376591-95-6: 77.76 g
- Ethanol: 648 mL
- Deionized Water: 130 mL
- Ferric Hydroxide ($\text{Fe}(\text{OH})_3$): 2.33 g
- Silica Gel: 7.78 g
- Hydrazine Hydrate ($\text{N}_2\text{H}_4 \cdot \text{H}_2\text{O}$): 233 mL
- Formic Acid (HCOOH): As needed for pH adjustment

Step-by-Step Methodology:

- Substrate Dissolution: In a standard reactor, dissolve 77.76 g of CAS 376591-95-6 in a co-solvent mixture of 130 mL water and 648 mL ethanol.
 - Causality: The ethanol/water biphasic-like mixture ensures complete solvation of the organic starting material while maintaining compatibility with the highly polar hydrazine

reagent.

- Catalyst Addition: Add 2.33 g of ferric hydroxide and 7.78 g of silica gel to the solution.
 - Causality: Ferric hydroxide acts as the primary reduction catalyst. The silica gel provides a high-surface-area solid support that prevents the agglomeration of iron particles, ensuring consistent catalytic turnover and preventing reaction stalling.
- Reductant Introduction: Slowly add 233 mL of hydrazine hydrate while strictly maintaining the internal temperature between 20°C and 30°C. Stir the mixture for 30 minutes.
 - Causality: Hydrazine acts as the hydrogen donor. Controlled addition is mandatory to prevent thermal runaway from the exothermic decomposition of hydrazine into nitrogen gas.
- Thermal Activation: Elevate the reaction temperature to 50°C and maintain for 3 hours.
 - Causality: Mild heating provides the activation energy needed to drive the catalytic transfer hydrogenation to completion, fully reducing the nitro aromatic ring to the corresponding aniline.
- Filtration: Cool the reaction to room temperature and filter the mixture to remove the solid catalyst and silica gel.
- Product Isolation (Critical Step): To the filtrate, add formic acid dropwise until the pH reaches exactly 4.5. Stir for 2 hours.
 - Causality: The product is amphoteric (containing both an acidic carboxylic group and a basic amino group). Adjusting the pH to its isoelectric point (pH 4.5) minimizes its solubility, forcing the zwitterion to precipitate out of the solution in exceptionally high purity.
- Purification: Filter the precipitate, wash with a minimal volume of cold ethanol, and dry under vacuum.
 - Expected Outcome: ~96.9% yield with an HPLC purity of >99.8%^[5].

Safety, Handling, and Storage

CAS 376591-95-6 is a reactive chemical intermediate and must be handled according to strict Good Laboratory Practice (GLP) guidelines[7].

GHS Hazard Classifications:

- H315: Causes skin irritation[8].
- H319: Causes serious eye irritation[8].
- Signal Word: Warning[3].

Precautionary Handling (Self-Validating Safety):

- P264 / P280: Wash hands thoroughly after handling and wear protective gloves/eye protection[9].
- P305+P351+P338: In case of eye contact, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do[9].
- Causality: The acidic nature of the carboxylic acid moiety, combined with the nitro group, can cause localized tissue irritation upon contact. Immediate dilution with water neutralizes the localized pH drop.

Storage Protocols: Store the compound in a cool, dry, and well-ventilated area. The container must be kept tightly closed and sealed from moisture and strong light/heat to prevent premature degradation or decarboxylation[3][9].

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